

Proper Disposal of EPZ011989: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: EPZ011989

Cat. No.: B15584439

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For immediate safety, it is crucial to handle and dispose of the research chemical **EPZ011989** as a hazardous waste. Consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to arrange for collection by a licensed waste disposal company.

As a potent and selective inhibitor of EZH2, **EPZ011989** requires careful handling throughout its lifecycle, including proper disposal to ensure the safety of laboratory personnel and to prevent environmental contamination. While a specific, publicly available Safety Data Sheet (SDS) with detailed disposal instructions is not readily accessible, general best practices for the disposal of research-grade chemicals, as outlined in various safety guidelines, must be followed.

Step-by-Step Disposal Procedures

The proper disposal of **EPZ011989**, whether in solid form or in solution, involves a multi-step process that prioritizes safety and regulatory compliance.

1. Personal Protective Equipment (PPE): Before handling **EPZ011989** for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles

- Chemical-resistant gloves

- Lab coat

2. Waste Segregation and Collection:

- Solid Waste:

- Collect unadulterated **EPZ011989** powder and any materials grossly contaminated with the solid compound (e.g., weighing papers, contaminated gloves, pipette tips) in a clearly labeled, sealed container.

- The container should be designated for "Hazardous Chemical Waste" and should explicitly list "**EPZ011989**."

- Liquid Waste:

- Solutions containing **EPZ011989** should be collected in a dedicated, leak-proof, and chemically compatible waste container.

- Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.

- Clearly label the container with "Hazardous Chemical Waste" and list all chemical components, including the solvent and "**EPZ011989**."

3. Storage of Waste:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.

- Ensure containers are tightly sealed to prevent leaks or spills.

- Store away from incompatible materials.

4. Scheduling Waste Pickup:

- Once the waste container is full, or in accordance with your laboratory's regular pickup schedule, contact your institution's EHS department to arrange for collection.
- EHS personnel are trained to handle and transport hazardous waste for final disposal by a licensed and certified contractor.

Important Considerations:

- Do not dispose of **EPZ011989** down the drain.
- Do not dispose of **EPZ011989** in regular solid waste trash.
- In case of a spill, follow your laboratory's established spill cleanup procedures for potent compounds. Absorbent materials used for cleanup must also be disposed of as hazardous waste.

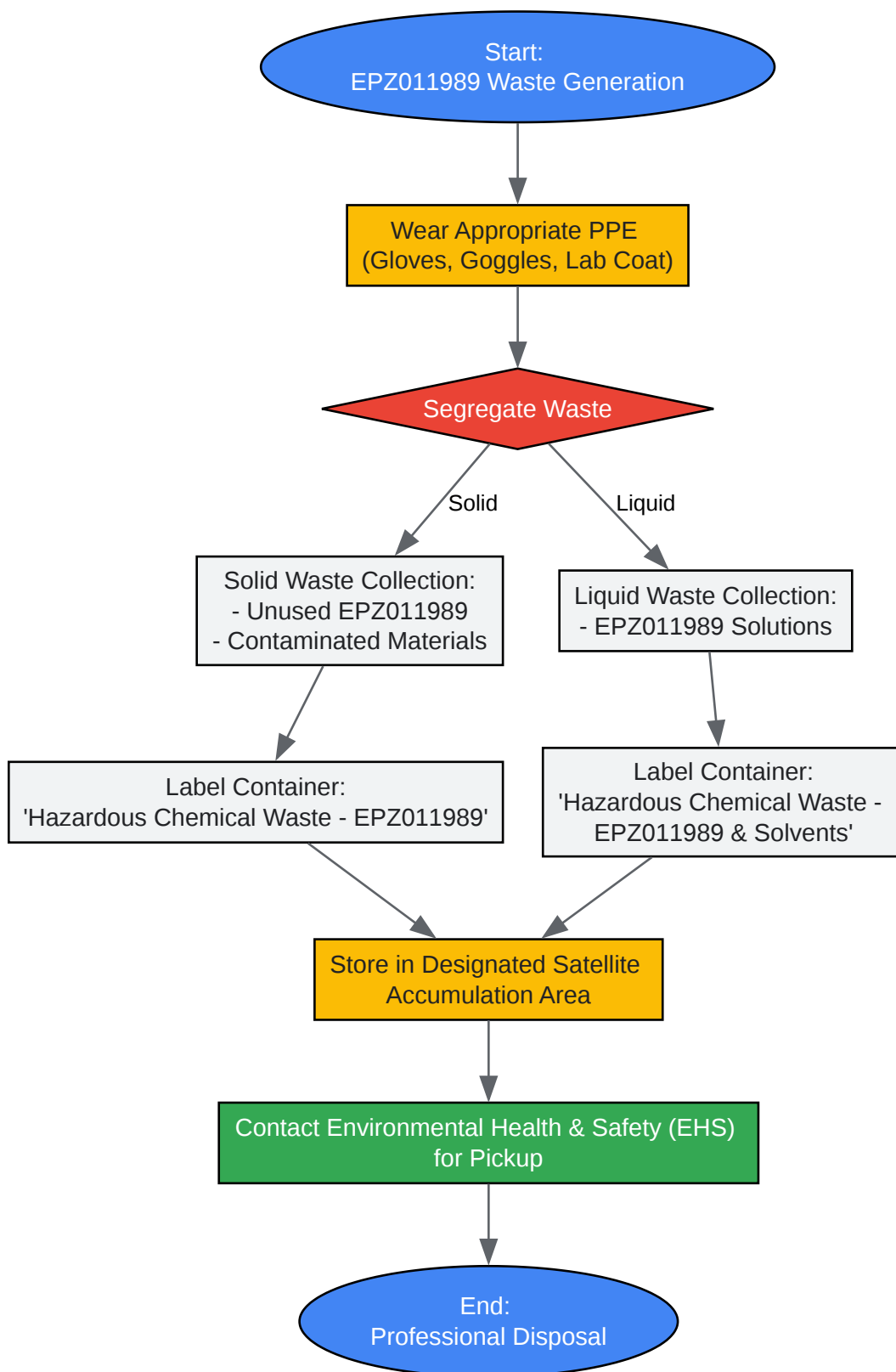
Quantitative Data Summary

While specific quantitative data for the disposal of **EPZ011989** is not available, the following table summarizes key physical and chemical properties relevant to its handling and storage.

Property	Value
Chemical Formula	$C_{35}H_{51}N_5O_4$
Molecular Weight	605.8 g/mol
Appearance	Solid
Storage Temperature	-20°C is commonly recommended for long-term stability.

Disposal Workflow

The logical flow for the proper disposal of **EPZ011989** is illustrated in the diagram below. This workflow ensures that all safety and regulatory steps are followed.



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Caption: Workflow for the safe disposal of **EPZ011989**.

- To cite this document: BenchChem. [Proper Disposal of EPZ011989: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584439/docs#proper-disposal-of-epz011989-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15584439/docs#proper-disposal-of-epz011989-a-guide-for-laboratory-professionals)

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